

Application Notes and Protocols for Carbaryl in Agricultural Pest Management Research

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Compound of Interest		
Compound Name:	Carbaryl	
Cat. No.:	B7772274	Get Quote

For Researchers, Scientists, and Drug Development Professionals

1.0 Introduction

Carbaryl (1-naphthyl methylcarbamate) is a broad-spectrum carbamate insecticide that has been utilized in agricultural and horticultural pest management since its introduction in 1956.[1] [2][3] It is effective against a wide range of insect pests, including those in the orders Lepidoptera, Coleoptera, and Hemiptera, by acting as a contact and stomach poison.[4][5] Carbaryl's primary mechanism of action is the inhibition of the acetylcholinesterase (AChE) enzyme, a critical component of the insect nervous system.[4][6][7] This document provides detailed application notes, quantitative data summaries, and experimental protocols for the use of Carbaryl in a research context, targeting professionals in agricultural science and drug development.

2.0 Mechanism of Action: Acetylcholinesterase Inhibition

Carbaryl exerts its insecticidal effect by disrupting the normal functioning of the insect's nervous system.[8] Nerve signals are transmitted across synapses by the neurotransmitter acetylcholine (ACh).[1][8] After a signal is transmitted, the enzyme acetylcholinesterase (AChE) is responsible for breaking down ACh, allowing the nerve to return to a resting state.[1][8]

Carbaryl acts as a reversible inhibitor of AChE.[5][7] It binds to the active site of the enzyme, preventing it from hydrolyzing ACh.[4][8] This leads to an accumulation of ACh in the synapse, causing continuous nerve stimulation.[1][6][7] The resulting overstimulation leads to

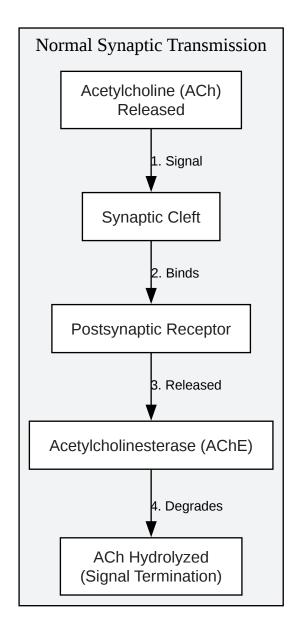


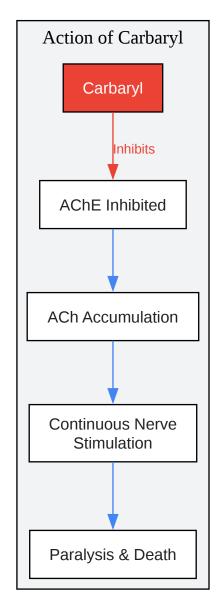
Methodological & Application

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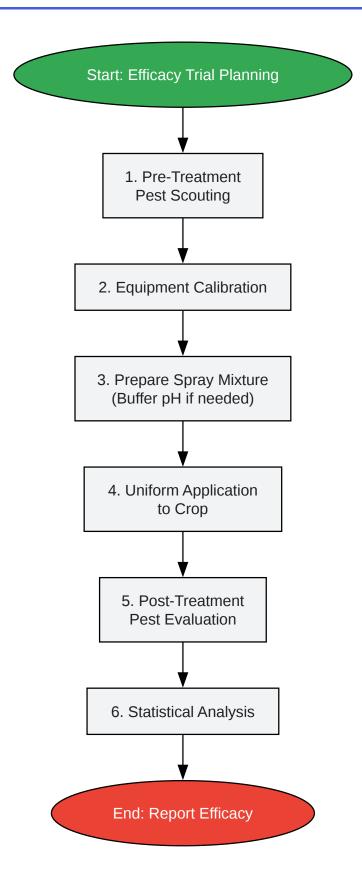
hyperactivity, muscle tremors, paralysis, and ultimately, the death of the insect, often due to respiratory failure.[1][4] The inhibition caused by **Carbaryl** is spontaneously reversible, which differentiates it from the irreversible inhibition characteristic of organophosphate insecticides.[5]



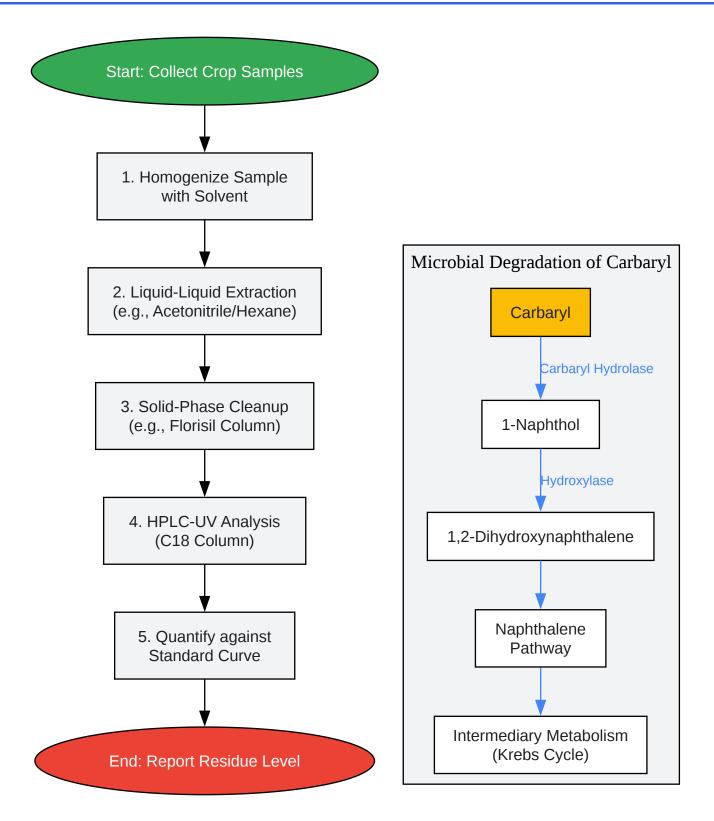




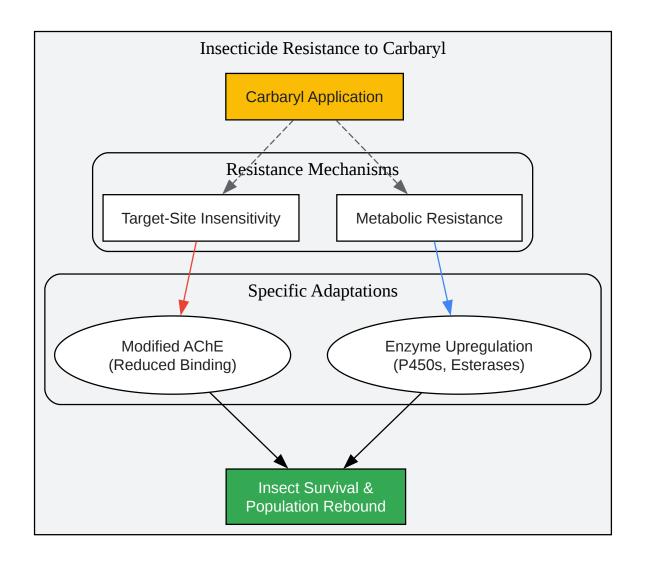












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